

L-670,630: A Technical Guide for Inflammation Research

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Compound of Interest

Compound Name: L 670630
CAS No.: 133174-26-2
Cat. No.: B1673843

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Executive Summary

This technical guide provides an in-depth overview of L-670,630 as a research tool for the study of inflammation. Contrary to some initial classifications, L-670,630 is a potent and orally active inhibitor of 5-lipoxygenase (5-LOX), a key enzyme in the biosynthesis of leukotrienes, which are powerful pro-inflammatory mediators.^{[1][2][3][4]} This guide details the mechanism of action of L-670,630, provides quantitative data on its inhibitory activity, and outlines detailed experimental protocols for its application in both in vitro and in vivo inflammation models. Additionally, a comprehensive visualization of the 5-lipoxygenase signaling pathway is provided to facilitate a deeper understanding of its role in inflammatory processes.

Mechanism of Action: 5-Lipoxygenase Inhibition

L-670,630 exerts its anti-inflammatory effects by directly inhibiting the activity of 5-lipoxygenase.^{[1][2][3][4]} 5-LOX is a crucial enzyme in the metabolic pathway of arachidonic acid, catalyzing the initial steps in the conversion of arachidonic acid into leukotrienes.^{[5][6]} Leukotrienes, including leukotriene B4 (LTB4) and the cysteinyl leukotrienes (LTC4, LTD4, and

LTE4), are potent lipid mediators that play a central role in orchestrating and amplifying the inflammatory response.[5][7][8] They are involved in a variety of inflammatory processes, including neutrophil chemotaxis, increased vascular permeability, and bronchoconstriction.[7][8] By inhibiting 5-LOX, L-670,630 effectively blocks the production of these pro-inflammatory leukotrienes, thereby attenuating the inflammatory cascade.[3]

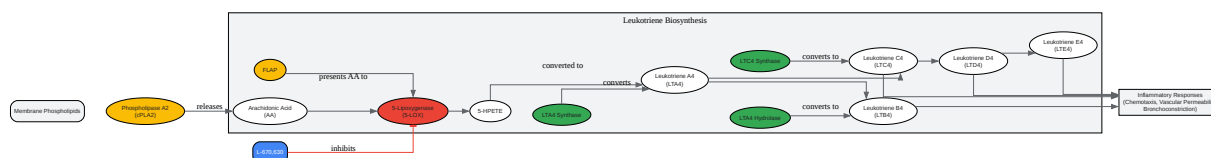
Quantitative Data

The potency of L-670,630 as a 5-lipoxygenase inhibitor has been quantified in in vitro assays. The following table summarizes the available data.

Compound	Target	Assay System	IC50 Value	Reference
L-670,630	5-Lipoxygenase	Not specified	23 nM	[1][2]

Signaling Pathway

The following diagram illustrates the 5-lipoxygenase pathway and the point of inhibition by L-670,630.



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